

An In-depth Technical Guide to the Safety Data for Ammonia-d3

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ammonia-d3

Cat. No.: B076837

[Get Quote](#)

This guide provides a comprehensive overview of the safety data for **Ammonia-d3** (ND3), tailored for researchers, scientists, and professionals in drug development. It covers essential information regarding handling, storage, emergency procedures, and toxicological data, compiled from various safety data sheets (SDS).

Product Identification and Properties

Ammonia-d3, also known as deuterated ammonia or trideuterioammonia, is the isotopically substituted form of ammonia where the hydrogen atoms are replaced with deuterium.[1] It is a colorless gas with a characteristically pungent smell.[2] Due to strong hydrogen bonding, it is easily liquefied.[2]

Table 1: Physical and Chemical Properties of **Ammonia-d3**

Property	Value	Source
Molecular Formula	D ₃ N	[3]
Molecular Weight	20.049 g/mol	[1][3]
CAS Number	13550-49-7	[4]
Appearance	Colorless gas	[1][2]
Melting Point	-78 °C	
Boiling Point	-33 °C	[2]
Vapor Density	0.6 (vs air)	[1]
Vapor Pressure	4802 mmHg (at 15.5 °C)	
Autoignition Temp.	1203 °F (650.5 °C)	
Water Solubility	Highly soluble	[1][2]
Isotopic Purity	≥99 atom % D	[5]

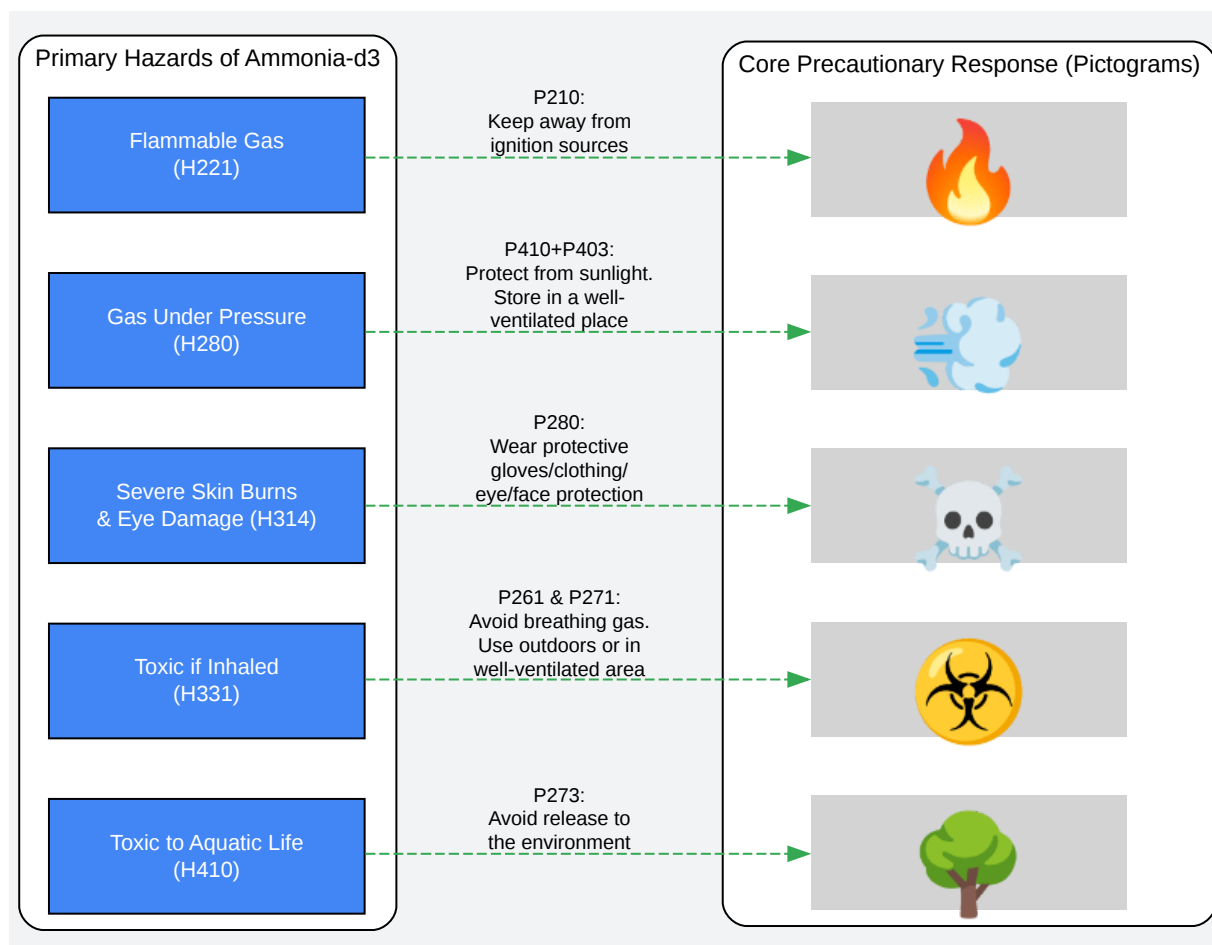
Hazards Identification and GHS Classification

Ammonia-d3 is classified as a hazardous substance under the Globally Harmonized System (GHS). It is a flammable gas, stored under pressure, and is toxic if inhaled.[4][5] It causes severe skin burns, serious eye damage, and is very toxic to aquatic life with long-lasting effects.[4][5]

Table 2: GHS Hazard Classification for **Ammonia-d3**

Hazard Class	Category	Hazard Statement
Flammable Gases	2	H221: Flammable gas. [4] [5]
Gases Under Pressure	Compressed Gas	H280: Contains gas under pressure; may explode if heated. [4] [5]
Acute Toxicity (Inhalation)	3	H331: Toxic if inhaled. [4] [5]
Skin Corrosion/Irritation	1A / 1B	H314: Causes severe skin burns and eye damage. [4] [5]
Serious Eye Damage	1	H318: Causes serious eye damage. [5]
Hazardous to the Aquatic Environment (Acute)	1	H400: Very toxic to aquatic life. [4] [5]
Hazardous to the Aquatic Environment (Chronic)	1	H410: Very toxic to aquatic life with long lasting effects. [5]

The GHS label includes the "Danger" signal word and pictograms for flammability, gas under pressure, corrosion, acute toxicity, and environmental hazard.[\[4\]](#)[\[5\]](#)



[Click to download full resolution via product page](#)

Caption: Relationship between GHS hazards and precautionary responses for **Ammonia-d3**.

Exposure Controls and Personal Protection

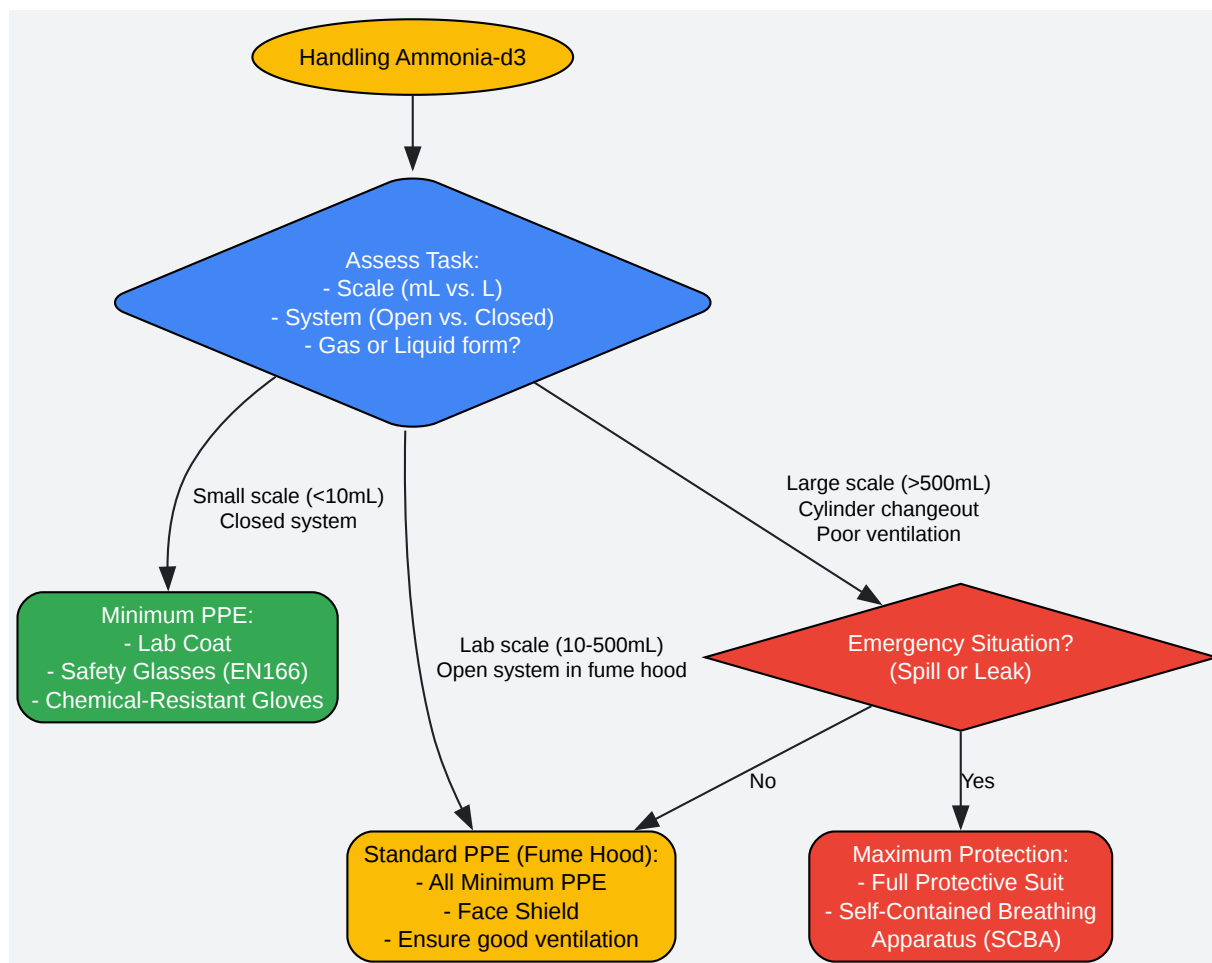
Proper engineering controls and personal protective equipment (PPE) are mandatory when handling **Ammonia-d3** to minimize exposure.

Table 3: Occupational Exposure Limits

Parameter	Value	Jurisdiction/Source	Notes
TWA	25 ppm	USA, ACGIH	Upper Respiratory Tract irritation, Eye damage.[5]
STEL	35 ppm	USA, ACGIH	Upper Respiratory Tract irritation, Eye damage.[5]

Experimental Protocol: PPE Selection and Use

- Engineering Controls: Always handle **Ammonia-d3** in a well-ventilated area, preferably within a chemical fume hood.[6][7][8] Ensure an eyewash station and safety shower are readily accessible.
- Eye and Face Protection: Wear chemical safety goggles with side-shields conforming to EN166 or NIOSH-approved safety glasses.[5] A face shield may be required for operations with a higher risk of splashing.
- Skin Protection: Handle with chemical-resistant gloves (e.g., Butyl rubber, Neoprene) inspected prior to use.[5] Use proper glove removal technique to avoid skin contact. Wear protective clothing to prevent skin exposure.[5]
- Respiratory Protection: If ventilation is inadequate or for emergency response, use a full-facepiece respirator with an appropriate cartridge or a self-contained breathing apparatus (SCBA).[5]



[Click to download full resolution via product page](#)

Caption: Decision workflow for selecting appropriate Personal Protective Equipment (PPE).

Emergency Procedures

Immediate and appropriate action is critical in the event of an accidental release or exposure.

Experimental Protocol: First-Aid Measures

- General Advice: Move the affected person out of the dangerous area and consult a physician immediately. Show this safety data sheet to the doctor.[5]
- Inhalation: If inhaled, move the person into fresh air.[5] If breathing has stopped, give artificial respiration. Seek immediate medical help.[5][6]
- Skin Contact: Take off immediately all contaminated clothing.[8] Rinse skin with large amounts of water for at least 15 minutes.[8][9] Do not apply salves or ointments.[9] Immediate medical treatment is required as corrosive injuries can be difficult to heal.[8]
- Eye Contact: Rinse cautiously and thoroughly with water for 10-15 minutes, holding the eyelids apart.[6][8] Remove contact lenses if present and easy to do.[6] Consult an ophthalmologist immediately.[8]
- Ingestion: Rinse mouth with water. Do NOT induce vomiting.[6] Call a physician immediately due to the danger of perforation of the esophagus and stomach.[8]

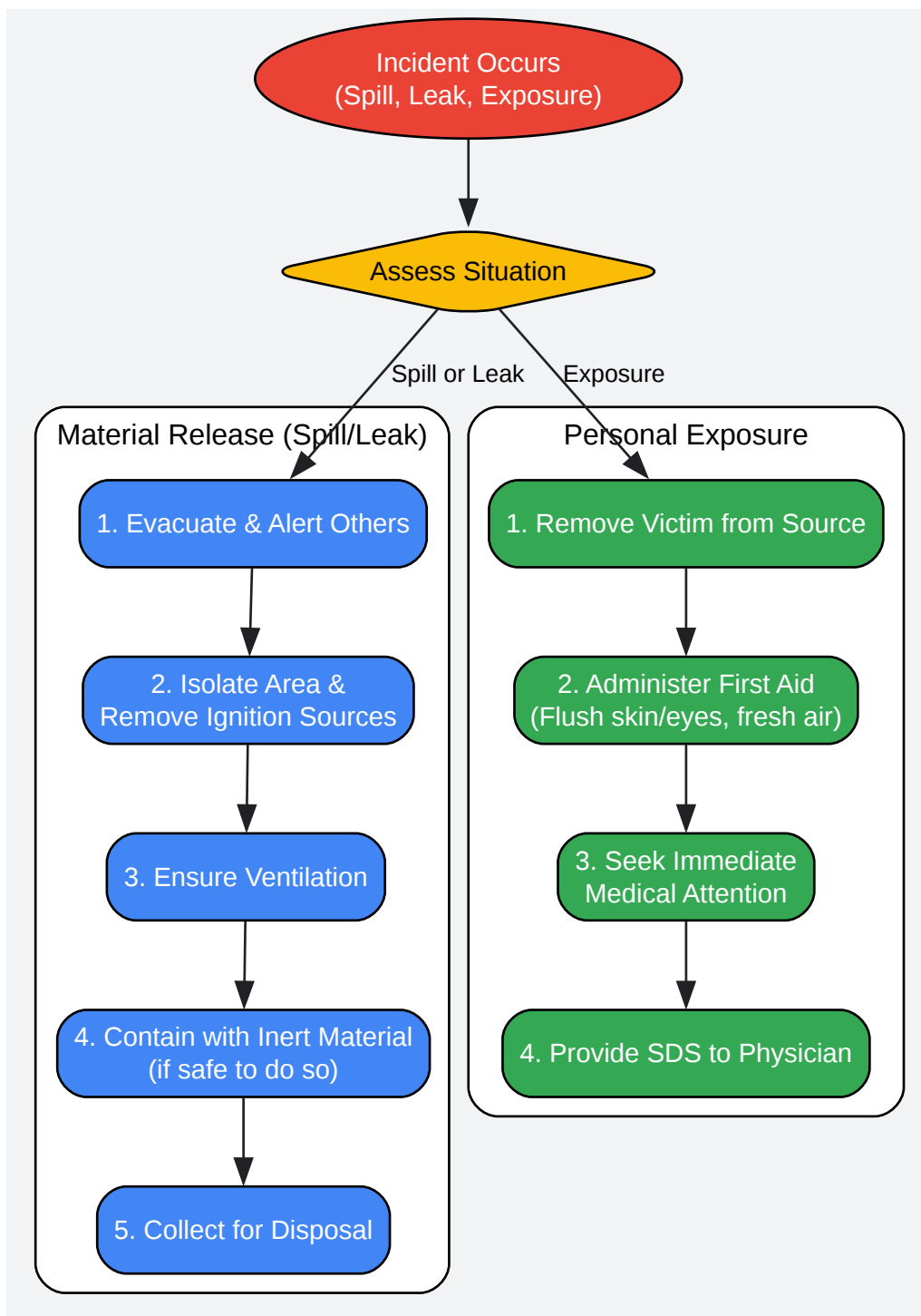
Experimental Protocol: Accidental Release Measures

- Personal Precautions: Evacuate personnel to a safe area.[5] Wear maximum personal protective equipment, including respiratory protection (SCBA).[5] Ensure adequate ventilation.
- Eliminate Ignition Sources: Remove all sources of ignition (heat, sparks, open flames).[5][6] Use non-sparking tools and explosion-proof equipment.[6]
- Environmental Precautions: Prevent further leakage or spillage if it is safe to do so. Do not let the product enter drains, surface water, or ground water.[5][7][8]
- Containment and Cleaning Up: For spills, contain the material. Absorb with a non-combustible, inert material such as sand or earth and place in a suitable container for disposal.[5][7] Ventilate the affected area.

Handling, Storage, and Stability

Protocol for Safe Handling and Storage

- Handling: Handle in a well-ventilated place or under an extractor hood.^{[6][7][8]} Avoid breathing vapor or mist and prevent contact with skin and eyes.^[5] Keep away from sources of ignition and take measures to prevent the buildup of electrostatic charge.^[5]
- Storage: Store locked up in a dry, well-ventilated place.^{[5][6]} Keep the container tightly closed.^{[5][7][8]} Protect from sunlight.^[5] Tanks should be painted a light, reflective color to reduce heat and pressure buildup.^[9]
- Stability and Reactivity: The material is stable under recommended storage conditions.^[5] Avoid heat, flames, and sparks.^[5]
- Incompatible Materials: Avoid contact with strong oxidizing agents, acids, halogens, and various metals such as iron, zinc, copper, and silver.^{[5][7]} Violent reactions can occur with many of these substances.^[7]
- Hazardous Decomposition Products: Under fire conditions, nitrogen oxides (NO_x) may be produced.^{[5][7]}



[Click to download full resolution via product page](#)

Caption: General workflow for emergency response to an **Ammonia-d3** incident.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Page loading... [guidechem.com]
- 2. Ammonia - Wikipedia [en.wikipedia.org]
- 3. Ammonia-d3 [webbook.nist.gov]
- 4. chemicalbook.com [chemicalbook.com]
- 5. isotope.com [isotope.com]
- 6. AMMONIA-D3 - Safety Data Sheet [chemicalbook.com]
- 7. carlroth.com [carlroth.com]
- 8. carlroth.com [carlroth.com]
- 9. nydairyadmin.cce.cornell.edu [nydairyadmin.cce.cornell.edu]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Safety Data for Ammonia-d3]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b076837#safety-data-sheet-for-ammonia-d3]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com